

Post-Emergence Application Strategies for Fluometuron in Cotton: Application Notes and Protocols

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Compound of Interest

Compound Name: **Fluometuron**

Cat. No.: **B1672900**

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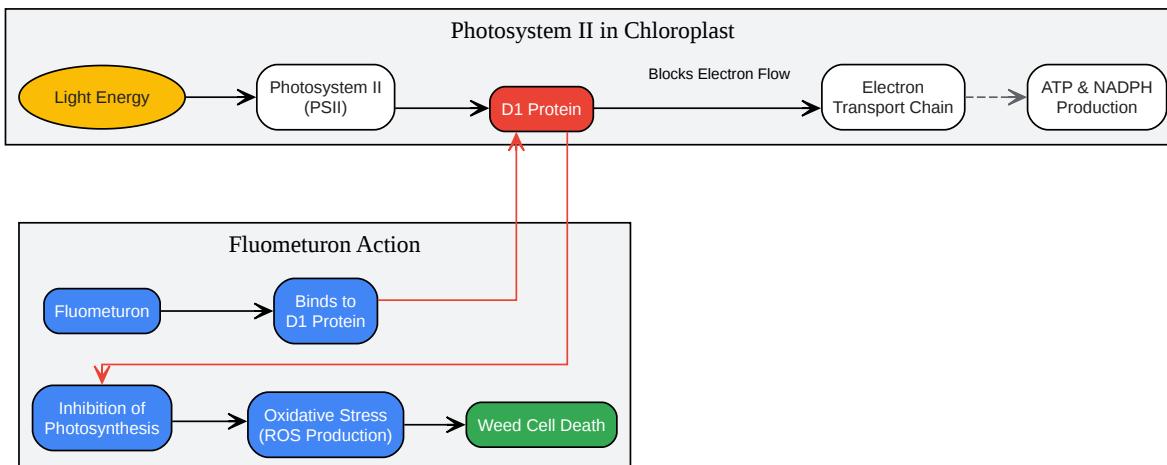
For Researchers, Scientists, and Drug Development Professionals

Abstract

Fluometuron is a selective phenylurea herbicide widely utilized in cotton (*Gossypium hirsutum* L.) production for the control of annual broadleaf weeds and grasses.^[1] Its primary mode of action is the inhibition of photosynthesis at the photosystem II (PSII) complex.^[2] While traditionally used as a pre-emergence herbicide, post-emergence applications of **fluometuron** offer a valuable tool for managing weed escapes and extending the window of weed control. This document provides detailed application notes and experimental protocols for the post-emergence use of **fluometuron** in cotton, summarizing key quantitative data and outlining methodologies for efficacy and phytotoxicity assessment.

Mode of Action

Fluometuron disrupts photosynthesis by binding to the D1 protein within the photosystem II complex located in the chloroplasts of susceptible plants. This binding action blocks the electron transport chain, halting the production of ATP and NADPH necessary for carbon fixation. The subsequent buildup of highly reactive oxygen species leads to lipid peroxidation, membrane damage, and ultimately, cell death.^{[2][3]}



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Caption: **Fluometuron**'s mode of action via inhibition of Photosystem II.

Application Strategies and Rates

Post-emergence applications of **fluometuron** in cotton can be made over-the-top (broadcast) or as a directed spray. The choice of application method and rate depends on the cotton growth stage, weed species and size, and environmental conditions.

Table 1: Post-Emergence **Fluometuron** Application Rates in Cotton

Application Method	Cotton Growth Stage	Fluometuron Rate (kg a.i./ha)	Key Considerations
Over-the-Top	Cotyledon to 2-leaf	0.56 - 1.12	Potential for temporary cotton injury (chlorosis, stunting). [1]
Over-the-Top	V3 to V4	1.1	May delay sympodia development but does not typically affect lint yield. [4]
Directed Spray	15 cm height	0.72 - 1.5	Minimizes contact with cotton foliage, reducing injury risk. Weeds should be less than 8 cm tall. [5]
Lay-by	After last cultivation	1.5 - 3.0	Provides residual control of late-emerging weeds. [5]

Tank-Mix Partners for Enhanced Weed Control

To broaden the weed control spectrum and manage herbicide resistance, **fluometuron** can be tank-mixed with other post-emergence herbicides.

Table 2: Efficacy of **Fluometuron** Tank-Mixes on Key Cotton Weeds

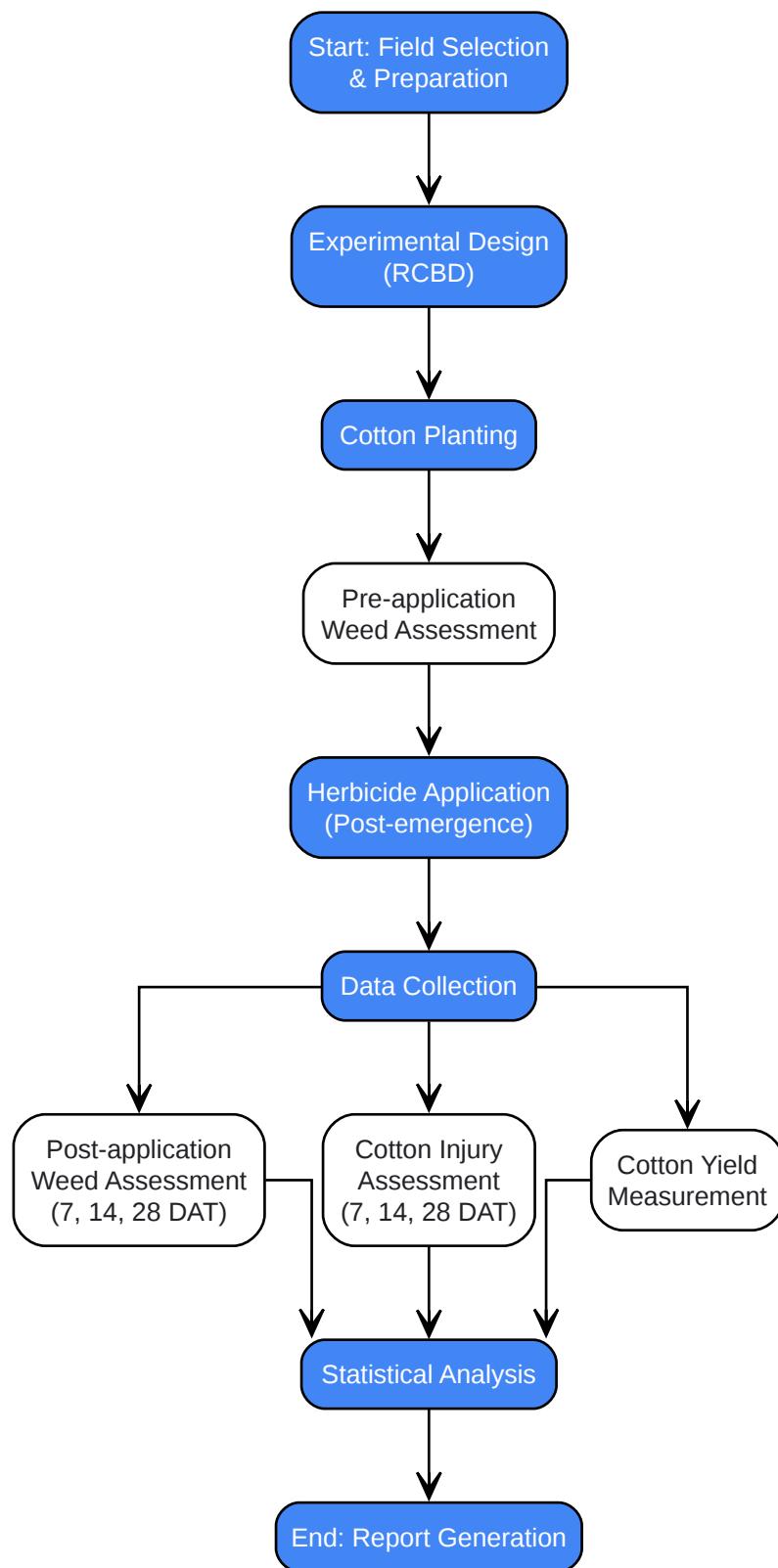
Tank-Mix Partner	Target Weeds	Efficacy Rating*	Reference
MSMA/DSMA	Johnsongrass, Cocklebur, Nutsedge	Good to Excellent	[6]
Pyrithiobac	Morningglory, Pigweed	Good	[7]
Glyphosate (in RR Cotton)	Broad spectrum	Excellent	[7]
Diuron	Broadleaf weeds	Good	[8]

*Efficacy ratings are generalized from literature and can vary based on weed size, environmental conditions, and application accuracy.

Experimental Protocols

Protocol for Evaluating Post-Emergence Efficacy of Fluometuron

This protocol outlines a field trial to assess the efficacy of post-emergence **fluometuron** applications on target weed species in cotton.



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Caption: Workflow for a post-emergence herbicide efficacy trial.

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with 3-4 replications.[9]
- Plot Size: Minimum of 25m², typically 4 rows of cotton with a length of 6-10 meters.[10][11]
- Treatments:
 - Untreated control (weedy check).
 - **Fluometuron** at various rates (e.g., 0.84 and 1.12 kg a.i./ha).[1]
 - **Fluometuron** in tank-mixtures with other herbicides (e.g., MSMA, pyrithiobac).
 - Standard commercial herbicide program for comparison.

2. Field Preparation and Planting:

- Select a field with a uniform and representative population of the target weed species.
- Prepare the seedbed according to standard local practices.
- Plant a commercial cotton variety at a recommended seeding rate.

3. Herbicide Application:

- Timing: Apply post-emergence when cotton is at the desired growth stage (e.g., cotyledon to 2-leaf stage) and weeds are small and actively growing.[1]
- Equipment: Use a CO₂-pressurized backpack sprayer calibrated to deliver a consistent spray volume (e.g., 140-200 L/ha) through appropriate nozzles.[12]
- Environmental Conditions: Record weather data (temperature, humidity, wind speed) at the time of application.

4. Data Collection:

- Weed Control Efficacy: Visually assess weed control for each species at 7, 14, and 28 days after treatment (DAT) using a scale of 0% (no control) to 100% (complete control) relative to

the untreated control.[13]

- Cotton Injury: Visually assess cotton injury at 7, 14, and 28 DAT on a scale of 0% (no injury) to 100% (plant death). Symptoms to note include chlorosis, necrosis, and stunting.[14]
- Yield: Harvest the center two rows of each plot at maturity and measure the seed cotton yield.

5. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Fisher's Protected LSD at $p=0.05$) to compare treatment means.[10]

Protocol for Assessing Cotton Phytotoxicity to Post-Emergence Fluometuron

This protocol is designed to specifically evaluate the tolerance of cotton to post-emergence **fluometuron** applications in a weed-free environment.

1. Experimental Design:

- Same as the efficacy protocol (RCBD with 3-4 replications). The trial area should be maintained weed-free through hand weeding or the use of a selective grass herbicide that does not interact with **fluometuron**.[11]

2. Treatments:

- Untreated, weed-free control.
- **Fluometuron** applied over-the-top at increasing rates (e.g., 0.56, 1.12, and 2.24 kg a.i./ha) at different cotton growth stages (e.g., cotyledon, 2-leaf, 4-leaf).[1]

3. Data Collection:

- Visual Injury Ratings: As described in the efficacy protocol.

- Plant Height: Measure the height of 10 randomly selected plants per plot at 14 and 28 DAT.
- Node of First Fruiting Branch: For a subset of plants, determine the node number of the first sympodial (fruiting) branch to assess for maturity delays.[15]
- Chlorophyll Content: Use a SPAD meter to non-destructively measure the relative chlorophyll content of the uppermost fully expanded leaves as an indicator of chlorosis.
- Yield and Fiber Quality: At the end of the season, harvest the plots and analyze the lint for key fiber quality parameters (e.g., length, strength, micronaire).[4]

4. Statistical Analysis:

- Analyze all quantitative data using ANOVA and a suitable mean separation test.

Summary of Quantitative Data

Table 3: Impact of Post-Emergence **Fluometuron** on Cotton Growth and Yield

Fluometuron Rate (kg a.i./ha)	Application Stage	Cotton Injury (%)	Yield Effect	Fiber Quality Effect	Reference
1.1	V3-V4	Not specified	No significant effect	Reduced micronaire in 1 of 2 years	[16]
0.56 - 1.12	Cotyledon to 2-leaf	Higher rates caused greater injury	Not specified	Not specified	[12]

Table 4: Pitted Morningglory Control with Post-Emergence **Fluometuron**

Fluometuron Rate (kg a.i./ha)	Application Stage	Additive	Pitted Morningglory Control (%)	Reference
0.56 - 1.12	Cotyledon	None	Not significantly different across rates	[12]
0.56 - 1.12	Cotyledon	Surfactant (0.6% v/v)	Increased control for some treatments	[12]
0.56 - 1.12	Cotyledon	DSMA (2.24 kg/ha)	No significant increase compared to no additive	[12]

Conclusion

Post-emergence application of **fluometuron** is a viable strategy for weed management in cotton. Careful consideration of application timing, rate, and potential tank-mix partners is crucial for maximizing weed control while minimizing crop injury. The protocols outlined in this document provide a framework for conducting rigorous scientific evaluations of post-emergence **fluometuron** strategies. Researchers should adapt these protocols to their specific local conditions and research objectives.

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